

photophysical properties of 4-3CzTRz TADF material

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Compound of Interest

Compound Name: 4-3CzTRz

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An In-Depth Technical Guide to the Photophysical Properties of the Thermally Activated Delayed Fluorescence (TADF) Material 4CzIPN

Introduction

The material designated as "4-3CzTRz" is most likely a shorthand or slight misnomer for the well-characterized and highly efficient thermally activated delayed fluorescence (TADF) material 1,2,3,5-Tetrakis(carbazol-9-yl)-4,6-dicyanobenzene, commonly known as 4CzIPN. This conclusion is based on the "4Cz" component of the user's query, suggesting four carbazole units, and the common use of dicyanobenzene as an acceptor core in high-performance TADF emitters. The "TRZ" may be a misrecollection of the acceptor moiety, with triazine being another common acceptor in TADF molecules. This guide will focus on the photophysical properties of 4CzIPN, a green-emitting TADF material, with comparative data for a related carbazole-triazine (CzTrz) compound.

4CzIPN is a donor-acceptor fluorophore where four carbazole units act as electron donors and the dicyanobenzene core functions as the electron acceptor^[1]. This molecular design leads to a small energy gap between the lowest singlet (S_1) and triplet (T_1) excited states (ΔE_{ST}), which is a critical feature for efficient TADF.

Core Photophysical Properties of 4CzIPN

The photophysical properties of 4CzIPN have been extensively studied in various solvents and in solid-state films. The key parameters are summarized in the tables below.

Table 1: General Photophysical Properties of 4CzIPN

Property	Value	Conditions
Full Chemical Name	1,2,3,5-Tetrakis(carbazol-9-yl)-4,6-dicyanobenzene	-
Synonyms	2,4,5,6-Tetra(9H-carbazol-9-yl)isophthalonitrile	-
CAS Number	1416881-52-1	-
Chemical Formula	C ₅₆ H ₃₂ N ₆	-
Molecular Weight	788.89 g/mol	-
Appearance	Bright yellow solid/powder	-
HOMO Level	~ -5.8 eV	[1]
LUMO Level	~ -3.4 eV	[1]

Table 2: Spectroscopic and Photoluminescence Data of 4CzIPN

Parameter	Value	Solvent/Matrix
Absorption Maximum (λ_{abs})	~365 nm, ~435 nm	Acetonitrile, Dichloromethane
Emission Maximum (λ_{em})	~551 nm	Acetonitrile[1]
Photoluminescence Quantum Yield (PLQY)	> 90% (up to 94.6%)	Deaerated solutions/films[1][2]
Prompt Fluorescence Lifetime (τ_p)	~3 - 18.7 ns	Various solvents[3]
Delayed Fluorescence Lifetime (τ_d)	~1.39 - 5.1 μ s	Various solvents/films[3][4]
Singlet-Triplet Energy Gap (ΔE_{ST})	~0.12 eV	Dichloromethane[5]
Reverse Intersystem Crossing Rate (kRISC)	~ 1×10^5 - 1×10^6 s ⁻¹	Doped films[6]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Synthesis of 4CzIPN

A common synthetic route to 4CzIPN involves a four-fold nucleophilic aromatic substitution (S_NAr) reaction.

Procedure:

- Under an inert atmosphere (e.g., nitrogen), carbazole is dissolved in an anhydrous solvent such as tetrahydrofuran (THF).
- A strong base, typically sodium hydride (NaH) or sodium bis(trimethylsilyl)amide (NaHMDS), is added to the carbazole solution to deprotonate the carbazole nitrogen, forming the carbazolate anion.

- A solution of tetrafluoroisophthalonitrile in THF is then added dropwise to the reaction mixture.
- The reaction is stirred at room temperature or slightly elevated temperatures for several hours to allow the four-fold substitution to complete.
- The crude product is then precipitated, filtered, and washed with solvents like THF to remove unreacted starting materials and byproducts.
- The final product is purified by recrystallization or sublimation to achieve the high purity required for optoelectronic applications[7][8][9][10].

Measurement of Photoluminescence Quantum Yield (PLQY)

The absolute PLQY of TADF materials is typically measured using an integrating sphere.

Apparatus:

- Fluorometer equipped with an integrating sphere
- Excitation source (e.g., Xenon lamp or laser)
- Detector (e.g., CCD or PMT)

Procedure:

- A dilute solution of the sample in a degassed solvent or a thin film of the material is prepared. Degassing is crucial as oxygen can quench the triplet excitons, affecting the delayed fluorescence component.
- The sample is placed inside the integrating sphere.
- An initial measurement is taken of the excitation light scattered by a blank sample (solvent or substrate) to determine the number of incident photons.
- The sample is then excited at a wavelength where it absorbs, and the emission spectrum is recorded over the entire fluorescence range. The integrating sphere collects all emitted

photons, regardless of their direction.

- A second measurement of the excitation wavelength is taken with the sample in place to determine the number of unabsorbed photons.
- The PLQY is calculated as the ratio of the number of emitted photons to the number of absorbed photons.

Measurement of Prompt and Delayed Fluorescence Lifetimes

Time-resolved photoluminescence spectroscopy is used to measure the fluorescence lifetimes.

Apparatus:

- Pulsed laser or LED for excitation (picosecond or nanosecond pulse width)
- Time-correlated single photon counting (TCSPC) system for prompt fluorescence
- Multi-channel scaling (MCS) or a gated detector for delayed fluorescence
- Monochromator and a fast photodetector (e.g., PMT or streak camera)

Procedure:

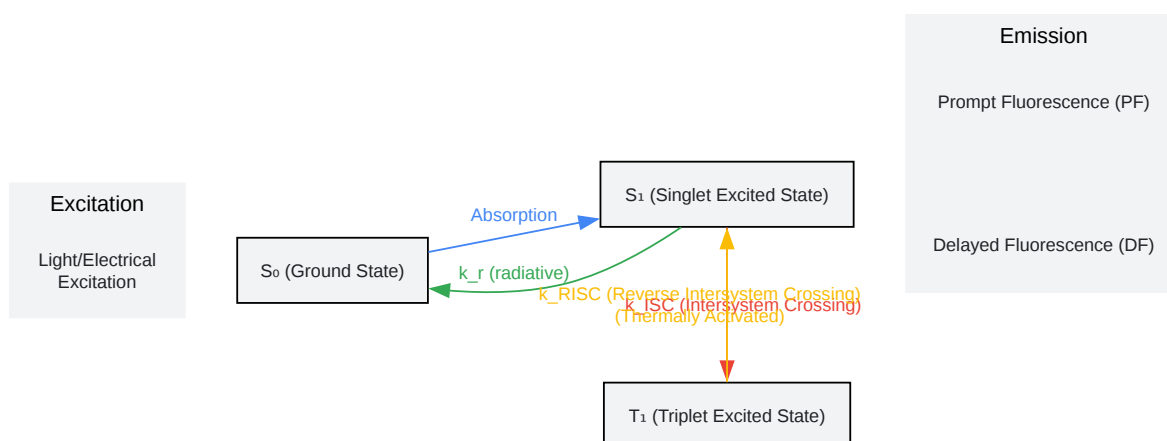
- The sample is placed in a cryostat or a sample holder and excited with a short pulse of light.
- For prompt fluorescence (nanosecond timescale): The TCSPC system measures the time difference between the excitation pulse and the arrival of the first emitted photon. This process is repeated many times to build up a histogram of photon arrival times, which represents the fluorescence decay curve.
- For delayed fluorescence (microsecond to millisecond timescale): An MCS system or a gated detector is used. After the excitation pulse, the detection system is enabled after a short delay to avoid the intense prompt fluorescence. The decay of the delayed emission is then recorded over a longer time window.

- The resulting decay curves are fitted with exponential functions to extract the prompt (τ_p) and delayed (τ_d) fluorescence lifetimes.

Signaling Pathways and Experimental Workflows

Thermally Activated Delayed Fluorescence (TADF) Mechanism

The mechanism of TADF allows for the harvesting of triplet excitons, which are typically non-emissive in conventional fluorescent molecules, leading to high internal quantum efficiencies.

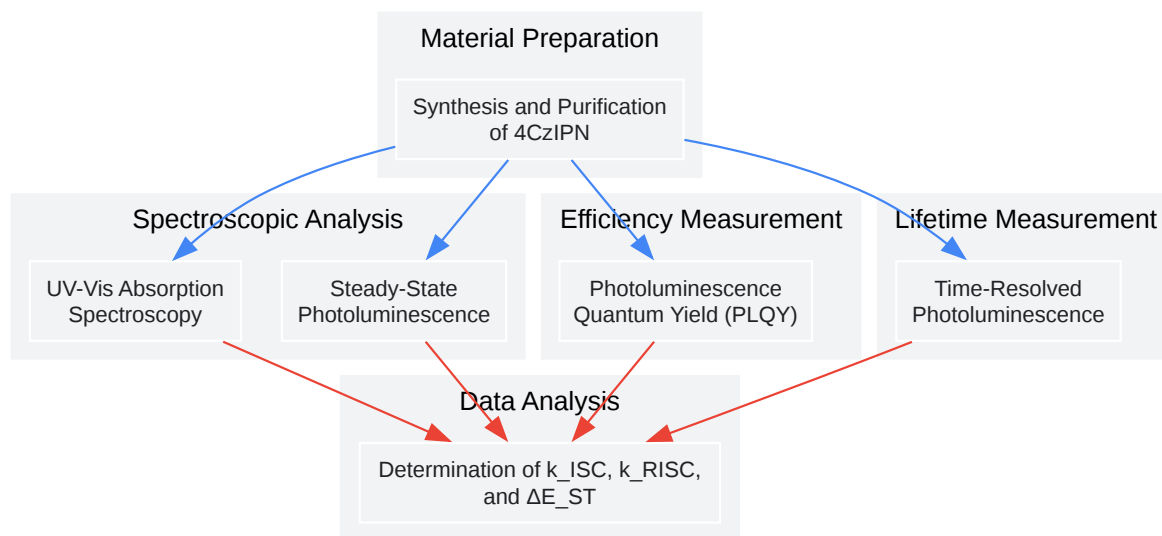


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Caption: The Jablonski diagram illustrating the key processes in Thermally Activated Delayed Fluorescence (TADF).

Experimental Workflow for Photophysical Characterization

A typical workflow for characterizing a TADF material like 4CzIPN involves a series of spectroscopic and time-resolved measurements.



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Caption: A generalized workflow for the photophysical characterization of a TADF material.

Comparative Data for CzTrz Isomers

For completeness, the following table provides some photophysical data for carbazole-triazine (CzTrz) isomers, which also represent a class of TADF materials.

Table 3: Photophysical Properties of o-CzTRZ and m-CzTRZ

Parameter	o-CzTRZ	m-CzTRZ	Conditions
Emission Maximum (λ_{em})	455 nm	-	5 wt% in mCP film
Delayed Fluorescence Lifetime (τ_d)	3.90 μ s	-	5 wt% in mCP film
External Quantum Efficiency (EQEmax) in OLED	17.5% (doped), 17.6% (non-doped)	19.2% (doped), 16.7% (non-doped)	Doped (10 wt% in mCP) and non-doped devices

Note: The data for CzTrz isomers is less comprehensively available in a single source compared to 4CzIPN. The provided data is from a review on triazine-based TADF emitters.

Conclusion

4CzIPN stands out as a benchmark green TADF emitter due to its high photoluminescence quantum yield, efficient reverse intersystem crossing, and good performance in organic light-emitting diodes. Its photophysical properties are highly dependent on the surrounding environment, such as the solvent polarity or the host matrix in a thin film. The detailed experimental protocols and understanding of the underlying TADF mechanism are crucial for the rational design and application of new and improved TADF materials for next-generation displays and lighting.

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References

- 1. ossila.com [ossila.com]
- 2. Recent advances in 4CzIPN-mediated functionalizations with acyl precursors: single and dual photocatalytic systems - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. chemrxiv.org [chemrxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Thieme E-Journals - Synlett / Abstract [thieme-connect.com]
- 8. Thieme E-Journals - Synlett / Abstract [thieme-connect.com]
- 9. Solvent-Minimized Synthesis of 4CzIPN and Related Organic Fluorophores via Ball Milling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. discovery.ucl.ac.uk [discovery.ucl.ac.uk]

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